

Preparation of MRS2693 Trisodium Salt Stock Solution: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: MRS2693 trisodium

Cat. No.: B13838666

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Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **MRS2693 trisodium** salt, a potent and selective P2Y6 receptor agonist.[1][2][3] Detailed protocols, quantitative data tables, and diagrams of the associated signaling pathways are included to ensure accurate and reproducible experimental outcomes. This guide is intended for researchers in pharmacology, cell biology, and drug development who are investigating the roles of the P2Y6 receptor in various physiological and pathological processes.

Introduction

MRS2693 is a selective agonist for the P2Y6 receptor, a G protein-coupled receptor involved in diverse cellular processes such as inflammation, apoptosis, and cell migration.[4][5][6] As a trisodium salt, MRS2693 exhibits good solubility in aqueous solutions, making it suitable for a wide range of in vitro and in vivo studies.[1] Accurate preparation of a stock solution is the first critical step for reliable experimental results. This application note provides a detailed protocol for the preparation, storage, and handling of an MRS2693 stock solution.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **MRS2693 trisodium** salt is essential for accurate stock solution preparation.

Property	Value	Reference
Synonyms	5-Iodo-UDP trisodium salt, 5-Iodouridine-5'-O-diphosphate trisodium salt	[1]
Molecular Formula	C ₉ H ₁₀ IN ₂ Na ₃ O ₁₂ P ₂	[2]
Molecular Weight	596.0 g/mol	[2]
CAS Number	1448858-83-0	[1][2]
Purity	≥95% (HPLC)	
Solubility	Soluble in water	[1]
Storage	Store at -20°C	[2]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MRS2693 trisodium** salt.

Materials:

- **MRS2693 trisodium** salt (solid)
- Nuclease-free water (or appropriate buffer, e.g., PBS)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Procedure:

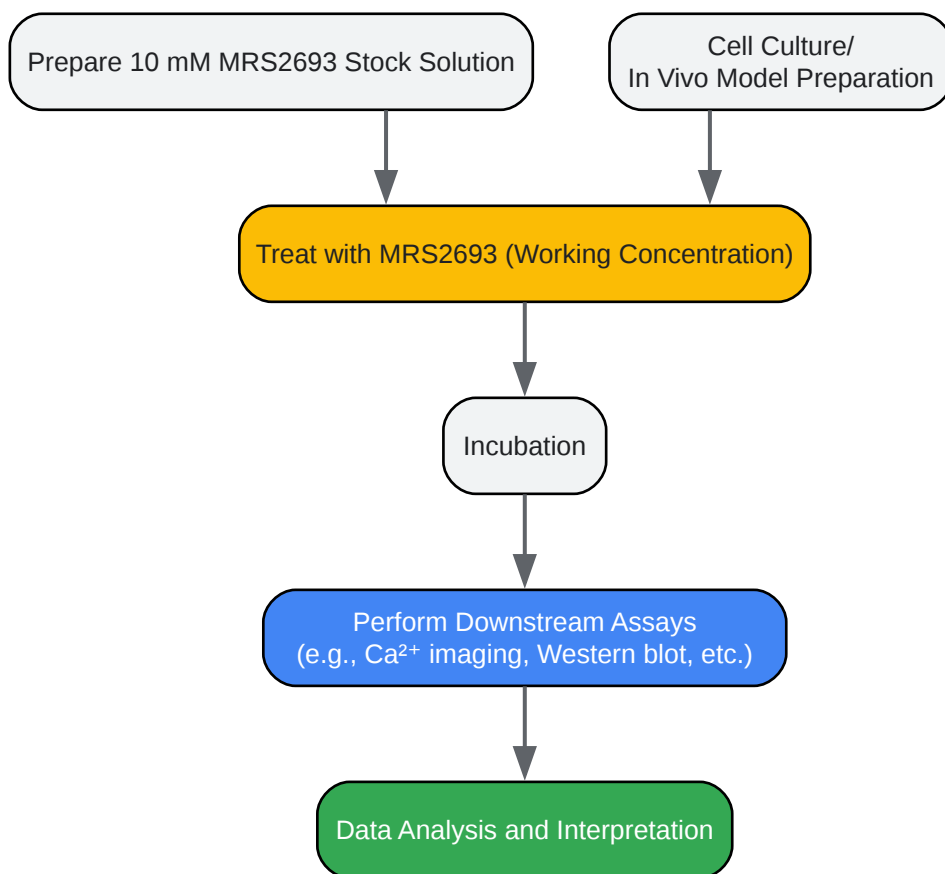
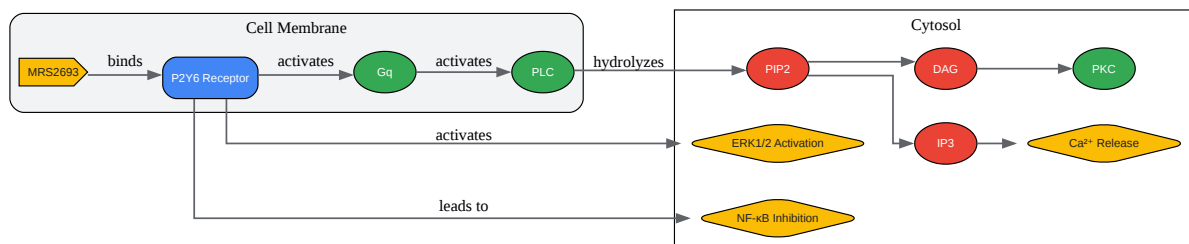
- Determine the required mass of MRS2693:
 - Use the following formula to calculate the mass of **MRS2693 trisodium** salt needed to prepare the desired volume of a 10 mM stock solution: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 596.0 \text{ g/mol} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution, you would need: $1 \text{ mL} \times 10 \text{ mmol/L} \times 596.0 \text{ mg/mmol} / 1000 = 5.96 \text{ mg}$
- Weigh the **MRS2693 trisodium** salt:
 - Carefully weigh the calculated amount of **MRS2693 trisodium** salt using an analytical balance. To ensure accuracy, it is recommended to weigh a slightly larger amount (e.g., 10 mg) and adjust the volume of the solvent accordingly.
- Dissolve the compound:
 - Transfer the weighed **MRS2693 trisodium** salt into a sterile microcentrifuge tube.
 - Add the calculated volume of nuclease-free water or buffer to the tube.
 - Vortex the tube thoroughly until the solid is completely dissolved. Some suppliers may provide the compound pre-dissolved in water at a concentration of 10mM.[\[1\]](#)
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for long-term storage.

Stock Solution Preparation Calculator:

Desired Stock Concentration (mM)	Mass for 1 mL Stock (mg)	Mass for 5 mL Stock (mg)	Mass for 10 mL Stock (mg)
1	0.596	2.98	5.96
5	2.98	14.9	29.8
10	5.96	29.8	59.6

Signaling Pathways of MRS2693

MRS2693, as a selective P2Y6 receptor agonist, activates downstream signaling pathways upon binding to the receptor. The P2Y6 receptor is primarily coupled to Gq/11 proteins, leading to the activation of phospholipase C (PLC).[5] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).[5] Furthermore, MRS2693 has been shown to activate the ERK1/2 pathway and attenuate NF-κB activation.[1][3]



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